

Essential Safety and Logistical Information for Handling 1,1-Dioxothiolan-d8

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Compound of Interest

Compound Name: 1,1-Dioxothiolan-d8

Cat. No.: B150437

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **1,1-Dioxothiolan-d8** (also known as Sulfolane-d8), intended for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Synonyms: Sulfolane-d8, Tetrahydrothiophene-1,1-dioxide-d8, **1,1-Dioxothiolan-d8**.^[1] CAS Number: 51219-88-6^{[1][2]}

Core Hazards:

- May be harmful if swallowed.^{[3][4][5]}
- May damage fertility or the unborn child.^{[3][4]}
- Causes serious eye irritation.^{[5][6]}
- May cause damage to organs through prolonged or repeated exposure.^{[5][6]}

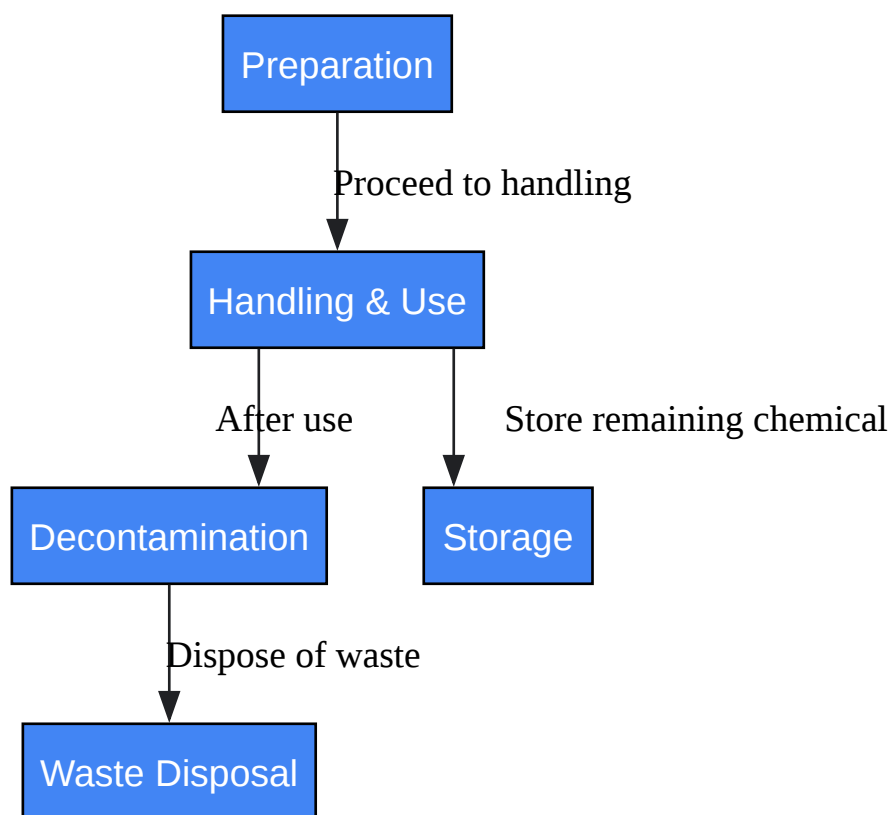
Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **1,1-Dioxothiolan-d8**. The recommended PPE is summarized in the table below.

Body Part	Protection	Specification
Eyes	Safety Goggles	Tightly fitting safety goggles or a face shield. An eye wash station should be readily available. [3]
Hands	Chemical-resistant Gloves	The suitability of a specific glove type should be discussed with the glove manufacturer. Butyl rubber gloves may offer better protection than other synthetic rubbers. [7]
Respiratory	Respirator	A NIOSH-approved air-purifying respirator for dusts and mists (P100) should be used if airborne material may be generated. [3] A supplied-air respirator is necessary if there is a potential for uncontrolled release or if exposure levels are unknown. [3]
Body	Protective Clothing	Lightweight protective clothing is recommended. The type of body protection should be chosen based on the concentration and amount of the dangerous substance at the workplace. [3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **1,1-Dioxothiolan-d8**. The following workflow outlines the key steps from preparation to post-handling.



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